

# Safety data sheet (SDS) and hazards of 3-Fluorobenzoylacetonitrile

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## Compound of Interest

Compound Name: 3-Fluorobenzoylacetonitrile

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## Technical Guide: Safety and Hazards of 3-Fluorobenzonitrile

Disclaimer: The following information pertains to 3-Fluorobenzonitrile (CAS No. 403-54-3). The initial request for "**3-Fluorobenzoylacetonitrile**" did not yield specific results, and it is presumed that "3-Fluorobenzonitrile" was the intended compound due to structural similarities and the prevalence of safety data for this substance. Researchers should verify the identity of their specific compound before proceeding.

This technical guide provides a comprehensive overview of the safety data, hazards, and handling protocols for 3-Fluorobenzonitrile, designed for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

A summary of the key physicochemical properties of 3-Fluorobenzonitrile is presented below. This data is essential for understanding its behavior under various laboratory conditions.

| Property          | Value                          | Reference                               |
|-------------------|--------------------------------|---|
| Molecular Formula | C7H4FN                         | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight  | 121.11 g/mol                   | <a href="#">[1]</a> <a href="#">[2]</a> |
| CAS Number        | 403-54-3                       | <a href="#">[1]</a> <a href="#">[2]</a> |
| Appearance        | Clear very slight yellow solid | <a href="#">[1]</a>                     |
| Melting Point     | -16 °C                         | <a href="#">[1]</a> <a href="#">[3]</a> |
| Boiling Point     | 182-183 °C at 753 mm Hg        | <a href="#">[1]</a> <a href="#">[3]</a> |
| Density           | 1.133 g/mL at 25 °C            | <a href="#">[3]</a>                     |
| Refractive Index  | 1.5043 at 20 °C                | <a href="#">[3]</a>                     |
| Flash Point       | Not specified                  |   |
| Solubility        | Not specified                  |   |

## Hazard Identification and GHS Classification

3-Fluorobenzonitrile is a hazardous substance with acute toxicity. The GHS classification highlights significant risks associated with handling this compound.

| Hazard Class                                     | Category        | Hazard Statement  |
|--|-----------------|---|
| Acute Toxicity, Oral                             | Category 3 / 4  | H301/H302: Toxic/Harmful if swallowed <a href="#">[2]</a> <a href="#">[4]</a>           |
| Acute Toxicity, Dermal                           | Category 3      | H311: Toxic in contact with skin <a href="#">[2]</a> <a href="#">[4]</a>                |
| Acute Toxicity, Inhalation                       | Category 1 / 4  | H330/H332: Fatal/Harmful if inhaled <a href="#">[2]</a> <a href="#">[4]</a>             |
| Skin Corrosion/Irritation                        | Category 2      | H315: Causes skin irritation <a href="#">[2]</a> <a href="#">[4]</a>                    |
| Serious Eye Damage/Eye Irritation                | Category 1 / 2A | H318/H319: Causes serious eye damage/irritation <a href="#">[2]</a> <a href="#">[4]</a> |
| Specific target organ toxicity (single exposure) | Category 3      | H335: May cause respiratory irritation <a href="#">[2]</a> <a href="#">[4]</a>          |
| Short-term (acute) aquatic hazard                | Category 3      | H402: Harmful to aquatic life   |

Signal Word: Danger[\[4\]](#)

Hazard Pictograms:

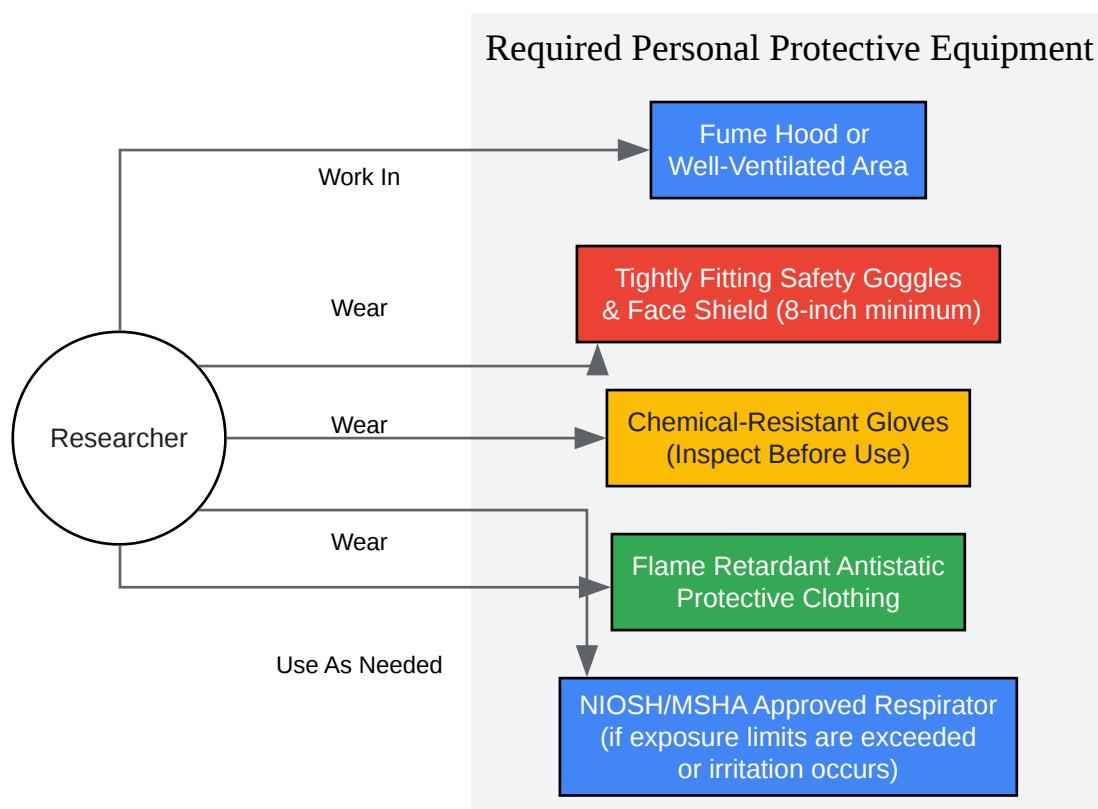
Caption: GHS Hazard Pictograms for 3-Fluorobenzonitrile.

## Experimental Protocols & Handling

Due to the significant hazards associated with 3-Fluorobenzonitrile, strict adherence to safety protocols is mandatory.

## Personal Protective Equipment (PPE)

A diagram illustrating the necessary PPE for handling this compound is provided below.



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Caption: Recommended Personal Protective Equipment (PPE) for handling 3-Fluorobenzonitrile.

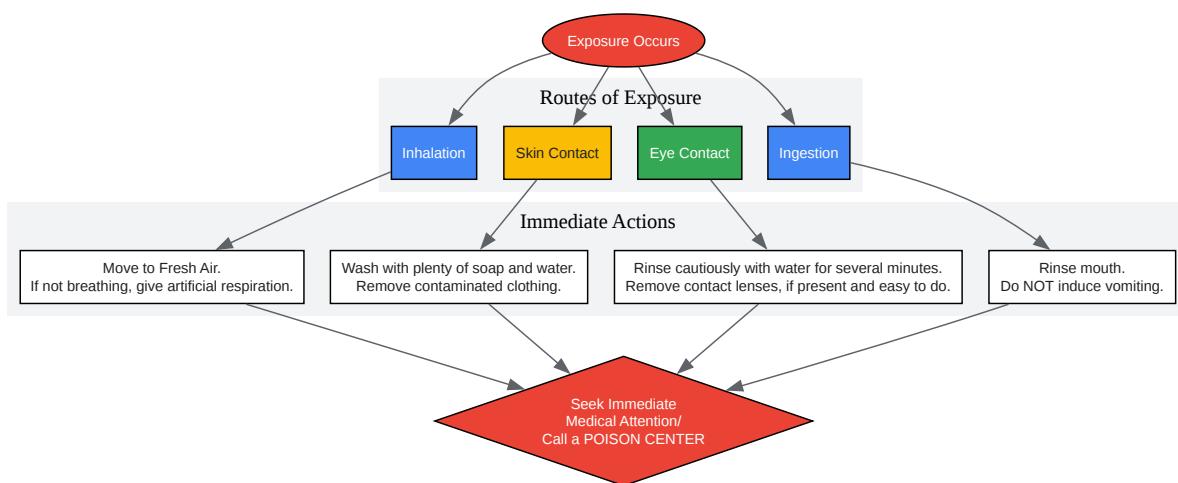
## Safe Handling and Storage

- Handling:
  - Work under a chemical fume hood.
  - Avoid contact with skin, eyes, and clothing.<sup>[5][6]</sup> Do not breathe mist, vapors, or spray.<sup>[5]</sup>
  - Wash hands thoroughly after handling.<sup>[7]</sup> Do not eat, drink, or smoke when using this product.<sup>[7]</sup>
  - Use non-sparking tools and take precautionary measures against static discharge.<sup>[6][8]</sup>
- Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[7][9]
- Keep away from heat, sparks, open flames, and hot surfaces.[5][10]
- Store locked up or in an area accessible only to qualified or authorized persons.[7]
- Incompatible materials include strong oxidizing agents, strong acids, and strong bases.[1]  
[5][7]

## First-Aid Measures

The following flowchart outlines the immediate first-aid procedures in case of exposure.



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Caption: First-aid procedures for exposure to 3-Fluorobenzonitrile.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards:
  - Combustible material.[5]
  - During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[1]
  - Hazardous combustion products include carbon oxides, nitrogen oxides (NOx), hydrogen fluoride, and cyanide fumes.[1][5][7]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[1][5][7]

## Toxicological Information

The toxicological properties of 3-Fluorobenzonitrile have not been fully investigated.[1] However, it is classified as acutely toxic if swallowed, in contact with skin, or if inhaled. General information for cyanogen compounds and nitriles indicates a potential for the release of hydrocyanic acid, which can block cellular respiration and lead to cardiovascular disorders, dyspnea, and unconsciousness.

## Stability and Reactivity

- Chemical Stability: Stable under normal temperatures and pressures.[1]
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.[1][5][7]
- Hazardous Decomposition Products: Under fire conditions, may decompose to produce nitrogen oxides, carbon monoxide, carbon dioxide, cyanide fumes, hydrogen fluoride, and nitrogen.[1][5][7]

## Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations. Do not mix with other waste. Handle uncleaned containers as you would the product itself. It is the

responsibility of the waste generator to properly classify the waste.

This guide is intended to provide essential safety information. Always refer to the most current and complete Safety Data Sheet (SDS) for 3-Fluorobenzonitrile before handling this chemical.

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